

Personal protective equipment for handling 4-Oxopiperidine-3-carbonitrile hydrochloride

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Compound of Interest

Compound Name: 4-Oxopiperidine-3-carbonitrile hydrochloride

Cat. No.: B572485

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Essential Safety and Handling Guide for 4-Oxopiperidine-3-carbonitrile hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for handling **4-Oxopiperidine-3-carbonitrile hydrochloride** (CAS No: 1373253-28-1). Adherence to these procedures is essential for ensuring personal safety and maintaining the integrity of your research.

Hazard Identification and Precautions

While a specific Safety Data Sheet (SDS) for **4-Oxopiperidine-3-carbonitrile hydrochloride** was not identified, data from analogous compounds such as Ethyl 4-oxopiperidine-3-carboxylate hydrochloride and Methyl 4-oxopiperidine-3-carboxylate hydrochloride suggest that this compound may cause skin irritation, serious eye irritation, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) [\[4\]](#)[\[5\]](#) Therefore, it is crucial to handle this chemical with appropriate care in a well-ventilated area, preferably within a chemical fume hood, to minimize exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4-Oxopiperidine-3-carbonitrile hydrochloride** to prevent contact and inhalation.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	Chemical splash goggles compliant with EN166 or equivalent. ^[3] A full face shield should be used if there is a risk of splashing. ^[6]
Hand Protection	Chemical-Resistant Gloves	Nitrile rubber gloves are recommended. ^{[2][7][8][9]} Inspect gloves for integrity before each use and practice proper glove removal technique to avoid skin contamination. ^{[2][10]}
Body Protection	Laboratory Coat	A long-sleeved lab coat is required. ^[10] For larger quantities or when there is a significant risk of splashing, a chemical-resistant apron or suit should be worn. ^{[6][11]}
Respiratory Protection	Respirator	Under normal conditions with adequate engineering controls (e.g., fume hood), respiratory protection may not be required. If dust is generated or ventilation is inadequate, a NIOSH-approved particulate respirator should be used. ^{[3][10][6]}

Operational Plan for Safe Handling

Follow these step-by-step procedures for the safe handling of **4-Oxopiperidine-3-carbonitrile hydrochloride**.

- Preparation and Inspection:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[3]
- Work in a designated area, preferably a certified chemical fume hood.[10]
- Inspect all PPE for damage before use.
- Have appropriate spill cleanup materials readily available.
- Handling the Compound:
 - Wash hands thoroughly before and after handling.[1][2]
 - Do not eat, drink, or smoke in the laboratory area.[2][10][6]
 - Carefully open the container to avoid creating dust.
 - Weigh and transfer the chemical within the fume hood.
 - Keep the container tightly closed when not in use.[1][2][3][4][12]
- Post-Handling:
 - Decontaminate all surfaces and equipment after use.
 - Remove and dispose of contaminated PPE properly.
 - Wash hands and any exposed skin thoroughly with soap and water.[2][3][13]

Disposal Plan

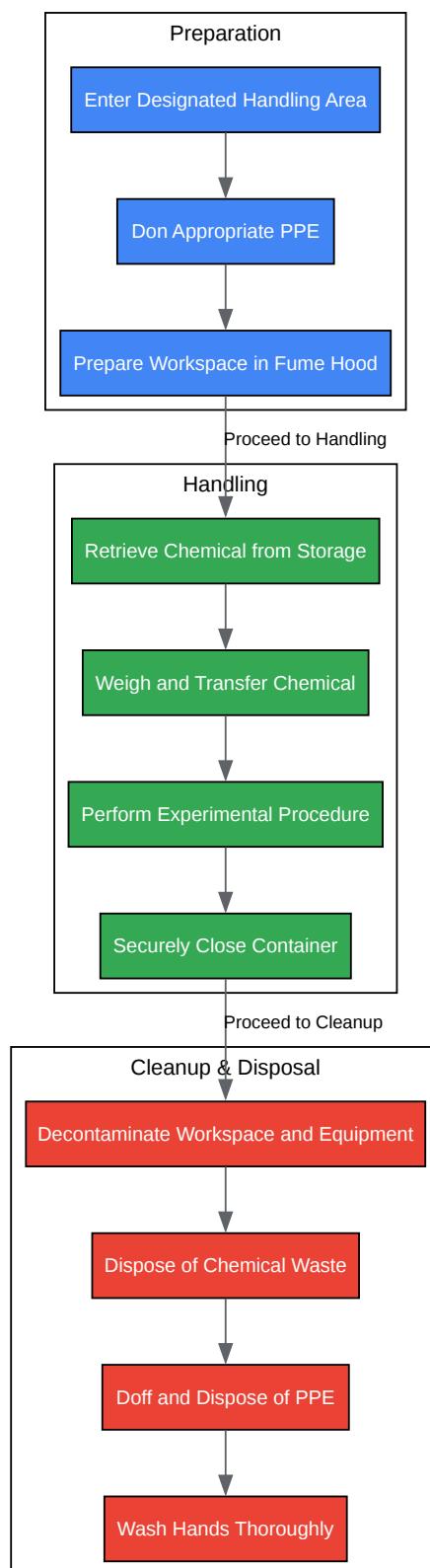
Chemical waste must be managed responsibly to protect the environment and comply with regulations.

- Waste Classification: This material should be treated as hazardous waste.[2][4]
- Containerization:
 - Collect waste in a designated, properly labeled, and sealed container.

- Do not mix with other incompatible waste streams.
- Disposal Procedure:
 - Dispose of the chemical waste through a licensed hazardous waste disposal company.[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[13\]](#)
 - Follow all local, regional, and national regulations for chemical waste disposal.[\[2\]](#)[\[4\]](#)
 - Do not dispose of down the drain or in regular trash.[\[1\]](#)[\[4\]](#)[\[13\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **4-Oxopiperidine-3-carbonitrile hydrochloride** in a laboratory setting.



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Caption: Workflow for handling **4-Oxopiperidine-3-carbonitrile hydrochloride**.

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References

- 1. aksci.com [aksci.com]
- 2. fishersci.es [fishersci.es]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. 4644-61-5 Cas No. | Ethyl 4-oxopiperidine-3-carboxylate hydrochloride | Apollo [store.apolloscientific.co.uk]
- 6. Safe Handling Guide: Hydrochloric Acid - CORECHEM Inc. [corecheminc.com]
- 7. Nitrile Gloves: Advancing PPE and Industrial Hand Safety | Industrial Solutions MEF [industrialsolution.ae]
- 8. Nitrile Gloves: Reliable Protection Against Chemicals and Pathogens - PPS Gloves [ppsgloves.com]
- 9. business.medtecs.com [business.medtecs.com]
- 10. benchchem.com [benchchem.com]
- 11. dphhs.mt.gov [dphhs.mt.gov]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- 13. fishersci.com [fishersci.com]
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